

Technical Support Center: Process Improvements for Copper Tungsten Infiltration

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Compound of Interest

Compound Name: *Copper;tungsten*

CAS No.: *64554-83-2*

Cat. No.: *B14489803*

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Welcome to the technical support center for copper tungsten infiltration. This resource is designed for researchers, scientists, and drug development professionals to troubleshoot and optimize their experimental processes. Here you will find answers to frequently asked questions and detailed guides to address common issues encountered during the infiltration of copper into a porous tungsten skeleton.

Troubleshooting Guides

This section provides solutions to specific problems that may arise during the copper tungsten infiltration process.

Issue 1: High Porosity in the Final Composite

Symptoms:

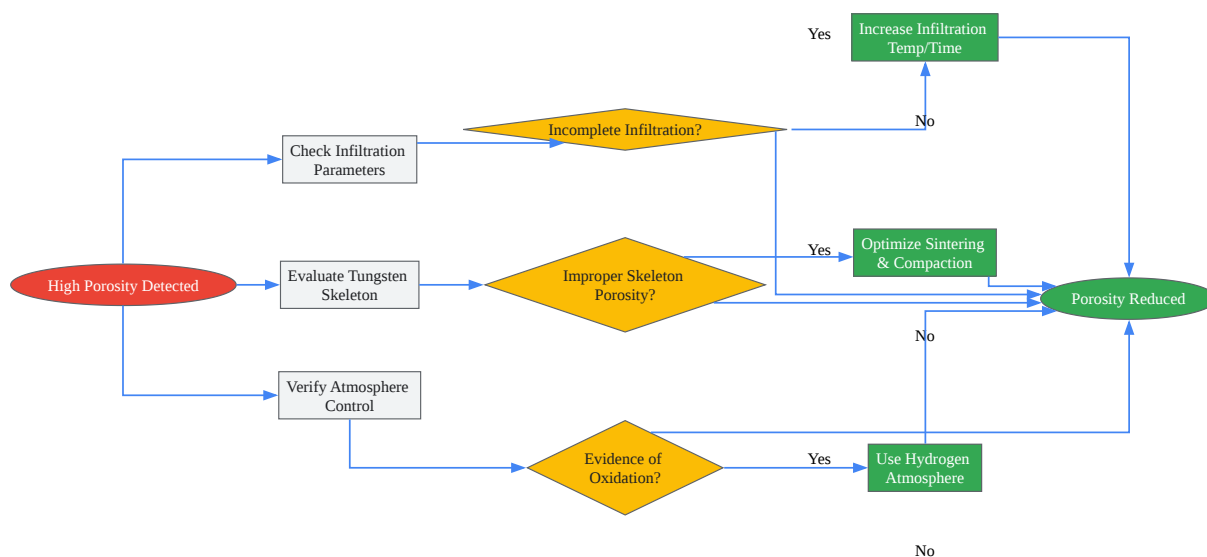
- Lower than expected density of the final W-Cu composite.
- Visible pores on the surface or in cross-sectional images.

- Poor mechanical, thermal, or electrical properties.

Possible Causes and Solutions:

Possible Cause	Recommended Action	Explanation
Incomplete Infiltration	Increase infiltration temperature and/or time. An optimal temperature range for good wetting is 1300-1400°C. [1] Ensure the tungsten skeleton has a continuous network of open pores.[1]	Higher temperatures improve the wetting of tungsten by liquid copper, and longer times allow for more complete penetration into the porous skeleton.[1]
Improper Tungsten Skeleton Porosity	Optimize the sintering process of the tungsten preform. Aim for pore sizes between 1 and 4 µm.[1] Adjust compaction pressure; higher pressures (245 to 663 MPa) can increase green density and affect final porosity.[2]	The size and distribution of pores in the tungsten skeleton are critical. Pores that are too large may not retain the liquid copper, while pores that are too small or closed off will prevent infiltration.[1]
Oxidation of Tungsten Powder	Perform sintering and infiltration in a reducing atmosphere, such as hydrogen.[1] An additional dwell step at 900°C for 1 hour during heating can help reduce surface oxides before copper melts.[3]	Tungsten oxides are not well-wetted by liquid copper, which impedes the infiltration process. A hydrogen atmosphere helps to reduce any existing oxides.[1]
Gas Entrapment	Conduct the infiltration process under a vacuum or in a controlled atmosphere to prevent gas from being trapped in the pores.	Trapped gas can create voids and increase porosity in the final composite.

Troubleshooting Workflow for High Porosity



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Caption: Troubleshooting logic for high porosity in W-Cu composites.

Issue 2: Incomplete Infiltration or "Copper Lakes"

Symptoms:

- Areas of the composite are devoid of copper.

- Large pools or "lakes" of copper are visible on the surface.
- Non-homogeneous microstructure.

Possible Causes and Solutions:

Possible Cause	Recommended Action	Explanation
Poor Wettability	Increase the infiltration temperature to the 1300-1400°C range to improve the wetting of tungsten by copper. [1] The use of activating elements like nickel or cobalt can also improve wetting and adhesion.[4]	A low infiltration temperature can lead to a high wetting angle, preventing copper from flowing into the smaller pores of the tungsten skeleton.[1]
Non-Optimal Tungsten Skeleton	Ensure the tungsten skeleton has a network of interconnected, open pores.[1] Avoid excessive sintering temperatures or times that could lead to pore closure. Using finer tungsten powders (3-5 µm) can help create a more uniform pore structure.[5]	If the pores in the tungsten skeleton are not interconnected, the molten copper cannot penetrate the entire structure, leading to incomplete infiltration.
Insufficient Infiltration Time	Increase the holding time at the infiltration temperature. A duration of 60 minutes has been found to be optimal in some studies for near-complete infiltration.[6]	The infiltration process is time-dependent. Insufficient time will not allow the copper to fully penetrate the porous network.
Infiltration Atmosphere	Use a reducing atmosphere, such as hydrogen, to prevent the formation of tungsten oxides that hinder wetting.[1]	The presence of oxides on the tungsten particle surfaces will significantly decrease wettability and lead to incomplete infiltration.[1]

Frequently Asked Questions (FAQs)

Q1: What are the typical process parameters for copper tungsten infiltration?

A1: The process generally involves three main stages: preparation of the tungsten skeleton, sintering, and infiltration.

- **Compaction:** Tungsten powder is pressed, often using cold isostatic pressing (CIP), at pressures ranging from 200 MPa to over 600 MPa to form a "green" compact.[\[4\]](#)[\[7\]](#)
- **Sintering:** The green compact is sintered in a hydrogen atmosphere. Sintering temperatures can be as high as 1800-2200°C.[\[7\]](#)[\[8\]](#) However, with the use of activating elements like nickel (0.05 wt.%), the sintering temperature can be reduced to around 1400°C.[\[4\]](#)
- **Infiltration:** The porous tungsten skeleton is then infiltrated with molten copper, typically at temperatures between 1150°C and 1400°C for 1 to 2 hours in a hydrogen atmosphere or vacuum.[\[1\]](#)[\[3\]](#)

Q2: How does the initial tungsten powder size affect the final composite?

A2: The particle size of the tungsten powder influences the pore size and distribution in the sintered skeleton. Finer powders, typically in the range of 3-5 μm , are often recommended for uniform mixing and to create a suitable porous network for infiltration.[\[5\]](#) Coarse particles can lead to segregation and a non-uniform microstructure.

Q3: What is the role of activating elements like nickel or cobalt?

A3: Small additions of elements like nickel or cobalt (e.g., 0.05 wt.%) can significantly lower the sintering temperature of tungsten, a process known as activated sintering.[\[4\]](#) This allows for the creation of a suitable porous skeleton at lower temperatures (e.g., 1400°C instead of >2000°C).[\[4\]](#) These elements can also improve the wetting and adhesion between copper and tungsten, facilitating a more complete infiltration.[\[4\]](#) However, excessive amounts of activators can negatively impact the microstructure and infiltration efficiency.[\[4\]](#)

Q4: Can the sintering temperature of the tungsten skeleton be reduced?

A4: Yes. Besides using activating elements, increasing the compaction pressure can also help reduce the required sintering temperature. By applying higher pressures during the initial compaction of the tungsten powder, a denser green compact is formed, which can then be sintered to the desired porosity at a lower temperature, for example, 1500°C.[7][8]

Quantitative Data Summary

Table 1: Influence of Sintering Temperature on Tungsten Heavy Alloy (90% W) Properties[9]

Sintering Temperature (°C)	Relative Density (%)	Yield Strength (MPa)	Tensile Strength (MPa)	Elongation (%)
1360 - 1440	Increases with temp.	Increases with temp.	Increases with temp.	Increases with temp.
1440	99.2	1086.7	1920.5	22.8
> 1440	Decreases	Decreases	Decreases	Decreases

Table 2: Compaction Pressure and its Effect on Tungsten Skeleton Properties (Sintered at 1550°C)[2]

Compaction Pressure (MPa)	Green Density (%)	Ratio of Closed to Open Porosity
245	64.3	0.03
663	76.3	0.17

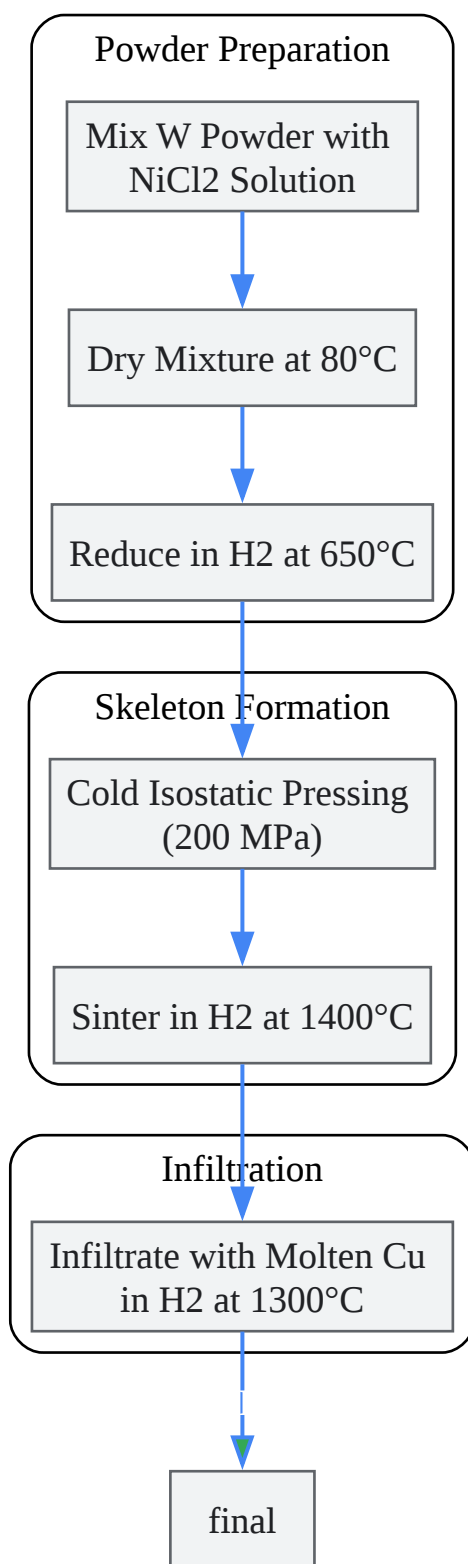
Experimental Protocols

Protocol 1: Preparation of W-Cu Composite by Activated Sintering and Infiltration

This protocol is based on a method using nickel as a sintering activator.[4]

1. Powder Preparation and Mixing: a. Use tungsten powder with a Fisher sub-sieve size of approximately 6 μm . b. To add 0.05 wt.% nickel, dissolve a corresponding amount of nickel chloride ($\text{NiCl}_2 \cdot 6\text{H}_2\text{O}$) in methanol. c. Mix the nickel chloride solution with the tungsten powder. d. Dry the mixture at 80°C while continuously mixing. e. Heat the dried powder at 650°C for 30 minutes in a hydrogen atmosphere to reduce the nickel salt to metallic nickel.
2. Compaction: a. Compress the prepared powder at 200 MPa using a cold isostatic press to form a green specimen.
3. Sintering: a. Sinter the green specimen at 1400°C for 4 hours in a high-purity hydrogen atmosphere to create a porous tungsten skeleton with approximately 78 $\pm$ 2% density.
4. Infiltration: a. Place the sintered tungsten skeleton in a furnace with electrical copper. b. Heat to 1300°C and hold for 1 hour in a hydrogen atmosphere to allow the molten copper to infiltrate the skeleton.

Overall Experimental Workflow



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Caption: Workflow for producing W-Cu composites via activated sintering.

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